

Enpp-1-IN-12 solubility issues in DMSO and solutions

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Compound of Interest		
Compound Name:	Enpp-1-IN-12	
Cat. No.:	B10830453	Get Quote

Technical Support Center: ENPP-1-IN-12

Welcome to the technical support center for **ENPP-1-IN-12**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and use of **ENPP-1-IN-12**, with a particular focus on solubility.

Frequently Asked Questions (FAQs)

Q1: What is ENPP-1-IN-12 and what is its mechanism of action?

A1: **ENPP-1-IN-12** is a potent and orally active inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1). ENPP1 is an enzyme that plays a critical role in regulating extracellular nucleotide metabolism. A key function of ENPP1 is the hydrolysis of cyclic GMP-AMP (cGAMP), a second messenger that activates the STING (Stimulator of Interferon Genes) pathway, a crucial component of the innate immune system. By inhibiting ENPP1, **ENPP-1-IN-12** prevents the degradation of cGAMP, leading to enhanced STING signaling and subsequent anti-tumor and immune-stimulatory effects.

Q2: What is the reported solubility of **ENPP-1-IN-12** in DMSO?

A2: The solubility of **ENPP-1-IN-12** in dimethyl sulfoxide (DMSO) is reported to be as high as 50 mg/mL.[1] However, achieving this concentration may require specific techniques such as



ultrasonication. It is also important to use fresh, anhydrous DMSO, as the solvent's hygroscopic nature can negatively impact the solubility of the compound.[1]

Q3: Can I dissolve ENPP-1-IN-12 in solvents other than DMSO for my experiments?

A3: While DMSO is the most commonly reported solvent for **ENPP-1-IN-12**, other polar aprotic solvents like dimethylformamide (DMF) might be viable alternatives. However, specific solubility data for **ENPP-1-IN-12** in these solvents is limited. It is recommended to perform small-scale solubility tests before preparing a large stock solution. For some similar compounds, solubility in ethanol and water is reported to be low.

Q4: How should I store my **ENPP-1-IN-12** stock solution in DMSO?

A4: For long-term storage, it is recommended to store the DMSO stock solution of **ENPP-1-IN-12** at -80°C for up to six months. For shorter periods, storage at -20°C for up to one month is acceptable.[1] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q5: My ENPP-1-IN-12 solution in DMSO appears to have precipitated. What should I do?

A5: Precipitation of compounds in DMSO can occur, especially after storage or temperature changes. To redissolve the compound, you can try gentle warming of the solution in a water bath (e.g., at 37°C) and/or sonication. Always ensure the compound is fully dissolved before use in your experiments.

Troubleshooting Guide: ENPP-1-IN-12 Solubility in DMSO

This guide addresses common issues researchers may face when dissolving **ENPP-1-IN-12** in DMSO.

Troubleshooting & Optimization

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Issue	Potential Cause	Troubleshooting Steps
Difficulty dissolving the compound initially	 Insufficient mixing. 2. Hygroscopic (wet) DMSO. 3. Low ambient temperature. 	1. Vortex the solution for several minutes. 2. Use a fresh, unopened bottle of anhydrous/molecular biology grade DMSO. 3. Gently warm the vial in a 37°C water bath for 5-10 minutes. 4. Use an ultrasonic bath to aid dissolution.[1]
Precipitation upon addition to aqueous media (e.g., cell culture medium)	 The compound is poorly soluble in aqueous solutions. The final concentration of DMSO is too low to maintain solubility. The stock solution was not fully dissolved. 	1. Ensure the final DMSO concentration in the aqueous medium is sufficient to maintain solubility, typically between 0.1% and 0.5%. Always test the effect of the DMSO concentration on your specific cell line or assay as a control. 2. Add the DMSO stock solution to the aqueous medium slowly while vortexing or stirring to facilitate mixing and prevent localized high concentrations that can lead to precipitation. 3. Before dilution, confirm that your DMSO stock is a clear solution with no visible particulates. If necessary, warm and sonicate the stock solution.
Cloudiness or precipitation after freeze-thaw cycles	The compound has come out of solution at a lower temperature.	1. Before each use, visually inspect the stock solution for any precipitates. 2. If precipitation is observed, warm the vial to 37°C and sonicate until the solution is clear. 3. To



minimize this issue, prepare small aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Experimental Protocols Protocol 1: Preparation of a 10 mM ENPP-1-IN-12 Stock Solution in DMSO

Materials:

- ENPP-1-IN-12 (solid powder, Molecular Weight: 374.42 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- · Ultrasonic water bath

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 3.74 mg of ENPP-1-IN-12.
- Weigh the compound: Carefully weigh out the calculated amount of ENPP-1-IN-12 powder and place it in a sterile vial.
- Add DMSO: Add the desired volume of anhydrous DMSO to the vial containing the compound.
- Dissolution:
 - Vortex the solution vigorously for 2-3 minutes.



- If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 10-15 minutes.
- Gentle warming in a 37°C water bath can also be used in conjunction with vortexing or sonication.
- Visual Inspection: Ensure the final solution is clear and free of any visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for longterm storage (up to 6 months).[1]

Protocol 2: Preparation of an In Vivo Formulation

For in vivo studies, a common approach is to first prepare a concentrated stock solution in DMSO and then dilute it with a vehicle solution.

Materials:

- ENPP-1-IN-12
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure for a 1 mg/mL final concentration:

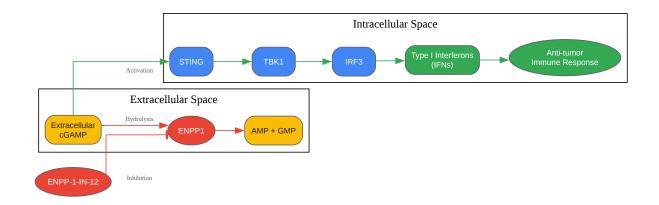
- Prepare a 10 mg/mL stock solution of ENPP-1-IN-12 in DMSO as described in Protocol 1.
- In a sterile tube, add 100 μL of the 10 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is homogeneous.



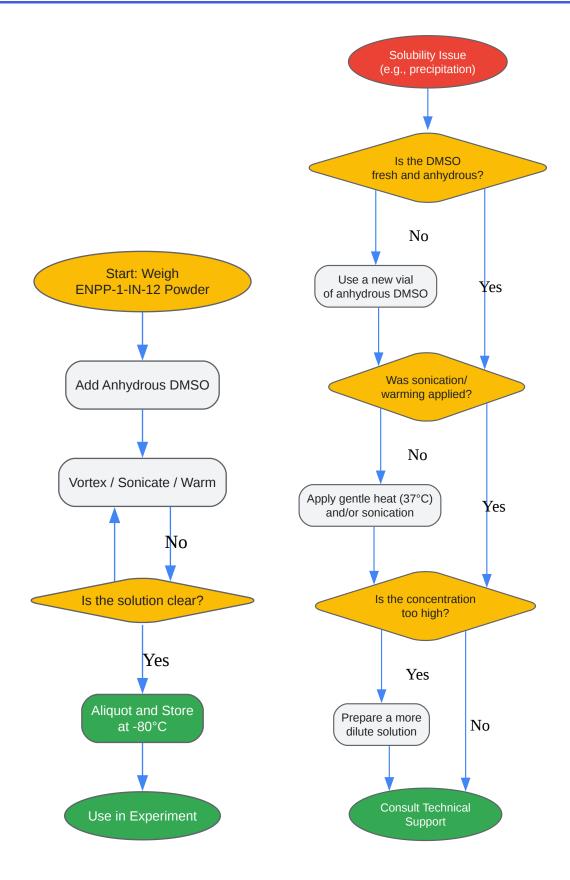
- Add 450 μL of saline to bring the final volume to 1 mL.
- This formulation results in a solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, and should be prepared fresh before use.[1]

Visualizations
Signaling Pathway









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References

- 1. medchemexpress.com [medchemexpress.com]
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